

Scalable manufacturing process for N-propyl-1-(2-fluorophenyl)ethanamine

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Compound of Interest

Compound Name: [1-(2-Fluorophenyl)ethyl]
(propyl)amine

Cat. No.: B13232535

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An Application Note and Protocol for the Scalable Manufacturing of N-propyl-1-(2-fluorophenyl)ethanamine

Abstract

This document provides a comprehensive guide to a scalable and efficient manufacturing process for the synthesis of N-propyl-1-(2-fluorophenyl)ethanamine. The selected synthetic route is based on reductive amination, a robust and industrially proven method, starting from commercially available 1-(2-fluorophenyl)ethanamine and propanal. This guide details the chemical rationale, process parameters, a step-by-step protocol for synthesis and purification, analytical characterization, and critical safety considerations. The process is designed for high yield, purity, and scalability, addressing the needs of drug development and chemical research professionals.

Introduction and Strategic Overview

N-propyl-1-(2-fluorophenyl)ethanamine is a fluorinated amine derivative. The incorporation of fluorine into organic molecules is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity, which can facilitate passage through the

blood-brain barrier.[1][2] While N-propyl-1-(2-fluorophenyl)ethanamine is primarily a research chemical, its structural motifs are relevant to the development of novel psychoactive substances and pharmaceutical intermediates.[2]

The development of a robust and scalable manufacturing process is paramount for transitioning a compound from laboratory-scale research to pilot or industrial production. The primary goal is to establish a synthetic route that is not only high-yielding but also economically viable, safe, and environmentally considerate.

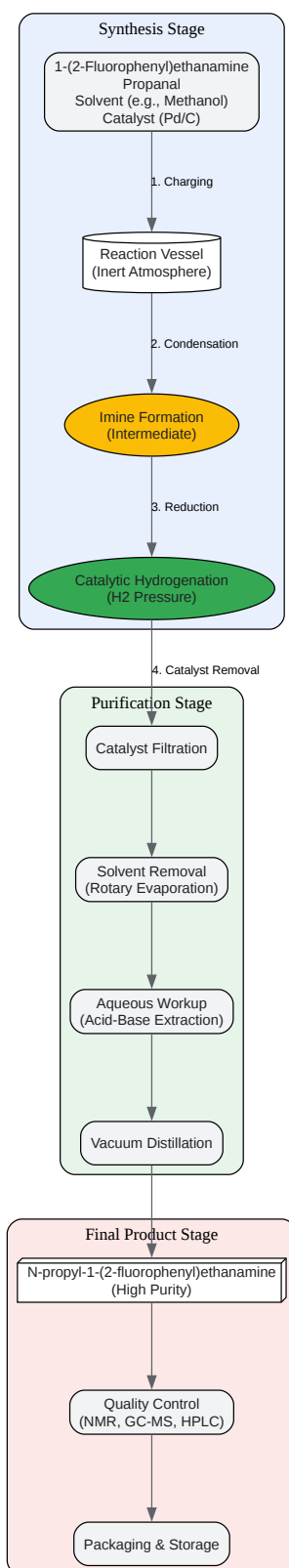
After evaluating several potential synthetic pathways, one-pot reductive amination was selected as the optimal strategy. This method offers several distinct advantages for scalability:

- **High Atom Economy:** The reaction combines the starting materials with minimal waste.
- **Process Efficiency:** The reaction can often be performed as a one-pot synthesis, reducing the need for isolation of intermediates and minimizing equipment and labor costs.[3]
- **Favorable Reaction Conditions:** The process can be conducted under relatively mild conditions.
- **Availability of Starting Materials:** The key precursors, 1-(2-fluorophenyl)ethanamine and propanal, are commercially available, ensuring a stable supply chain.[4][5]

The chosen pathway involves the reaction of 1-(2-fluorophenyl)ethanamine with propanal to form an intermediate imine, which is subsequently reduced in situ to the target secondary amine, N-propyl-1-(2-fluorophenyl)ethanamine. Catalytic hydrogenation is the preferred reduction method for large-scale operations due to its low cost and minimal waste generation compared to stoichiometric reducing agents.[6]

Manufacturing Workflow and Chemical Pathway

The overall manufacturing process is a streamlined, multi-step procedure designed for efficiency and control.



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Caption: Reaction scheme for the synthesis via reductive amination.

- **Imine Formation:** The primary amine, 1-(2-fluorophenyl)ethanamine, acts as a nucleophile, attacking the electrophilic carbonyl carbon of propanal. This is followed by dehydration to form a Schiff base (imine) intermediate. This equilibrium reaction is driven forward by the subsequent, irreversible reduction step.
- **Reduction:** The C=N double bond of the imine is catalytically hydrogenated to a single bond, yielding the final secondary amine product. The use of a heterogeneous catalyst like Palladium on Carbon (Pd/C) is ideal for large-scale synthesis as it can be easily removed by filtration. [6]

Detailed Process Parameters and Reagent Specifications

Successful scaling requires precise control over process parameters. The following tables summarize the necessary reagents and optimized reaction conditions.

Table 1: Reagents and Materials

Reagent/Material	Formula	MW (g/mol)	Molar Eq.	Role	Supplier Example
1-(2-Fluorophenyl)ethanamine	C ₈ H ₁₀ FN	139.17	1.0	Starting Material	CymitQuimica [4]
Propanal	C ₃ H ₆ O	58.08	1.1 - 1.2	Reagent	Sigma-Aldrich
Palladium on Carbon (5% w/w)	Pd/C	N/A	0.5 - 1% mol	Catalyst	Fisher Scientific
Methanol (Anhydrous)	CH ₃ OH	32.04	N/A	Solvent	VWR
Hydrogen (Gas)	H ₂	2.02	Excess	Reducing Agent	Airgas
Hydrochloric Acid (3M)	HCl	36.46	N/A	Extraction	J.T. Baker
Sodium Hydroxide (5M)	NaOH	40.00	N/A	Extraction	EMD Millipore
Dichloromethane	CH ₂ Cl ₂	84.93	N/A	Extraction	Macron Fine Chemicals
Anhydrous MgSO ₄	MgSO ₄	120.37	N/A	Drying Agent	Acros Organics

Table 2: Optimized Process Parameters

Parameter	Value	Rationale
Reaction Temperature	20-30 °C	Mild temperature controls the rate of imine formation and prevents side reactions. The hydrogenation is slightly exothermic.
Hydrogen Pressure	50-60 psi (3.5-4.1 bar)	Sufficient pressure to ensure efficient hydrogenation without requiring specialized high-pressure equipment.
Reaction Time	12-24 hours	Allows for complete conversion. Progress should be monitored by GC-MS or TLC. [7]
Catalyst Loading	0.5 - 1.0 mol %	Balances reaction rate with cost. Lower loading may be possible with optimization but increases reaction time.
Solvent Concentration	0.5 - 1.0 M	A concentration that ensures all reagents are in solution while maintaining a reasonable reaction rate and vessel throughput.
Agitation Speed	>300 RPM	Vigorous stirring is crucial for efficient gas-liquid-solid mixing in the three-phase hydrogenation system.

Detailed Experimental Protocol (100 g Scale)

This protocol is designed for laboratory execution with scalability in mind. All operations should be performed in a well-ventilated fume hood, and appropriate Personal Protective Equipment (PPE) must be worn. [8][9]

Synthesis

- **Vessel Preparation:** To a 2 L hydrogenation vessel equipped with a mechanical stirrer, gas inlet/outlet, and thermocouple, add 1-(2-fluorophenyl)ethanamine (100 g, 0.718 mol).
- **Solvent Addition:** Add anhydrous methanol (800 mL) to the vessel and stir until the amine is fully dissolved.
- **Catalyst Charging:** Under a gentle stream of nitrogen, carefully add 5% Palladium on Carbon (5.0 g, wetted with methanol to prevent ignition).
- **Seal and Purge:** Seal the vessel and purge the headspace with nitrogen three times, followed by three purges with hydrogen gas.
- **Reagent Addition:** Slowly add propanal (46.0 g, 0.790 mol, 1.1 eq.) to the stirred suspension via a syringe or addition funnel over 30 minutes. A slight exotherm may be observed.
- **Hydrogenation:** Pressurize the vessel to 50 psi with hydrogen gas and maintain vigorous stirring. The reaction is monitored by the uptake of hydrogen.
- **Reaction Monitoring:** After 12-18 hours, depressurize the vessel, take a small aliquot of the reaction mixture, filter it through celite, and analyze by GC-MS to confirm the consumption of the starting amine. If the reaction is incomplete, continue hydrogenation for another 4-6 hours.

Workup and Purification

- **Catalyst Filtration:** Once the reaction is complete, carefully vent the vessel and purge with nitrogen. Filter the reaction mixture through a pad of celite to remove the Pd/C catalyst. Wash the celite pad with methanol (2 x 50 mL).
- **Solvent Removal:** Combine the filtrate and washes and concentrate under reduced pressure using a rotary evaporator to obtain the crude product as an oil.
- **Acid-Base Extraction:**
 - Dissolve the crude oil in dichloromethane (500 mL).

- Transfer the solution to a 2 L separatory funnel and extract with 3M HCl (2 x 250 mL). The amine product will move to the aqueous layer.
- Combine the acidic aqueous layers and wash with dichloromethane (100 mL) to remove any non-basic impurities.
- Cool the aqueous layer in an ice bath and slowly basify to pH >12 by adding 5M NaOH. Ensure the solution remains cool.
- Extract the free amine product from the basified aqueous layer with dichloromethane (3 x 200 mL). [7]4. **Drying and Concentration:** Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the purified N-propyl-1-(2-fluorophenyl)ethanamine as a free base.
- **Final Purification (Vacuum Distillation):** For the highest purity required for drug development applications, the resulting oil should be purified by vacuum distillation. Set up a short-path distillation apparatus and collect the fraction boiling at the appropriate temperature and pressure.

Analytical Characterization

To ensure the final product meets the required quality standards, the following analytical tests should be performed:

- **Purity Assessment (GC-MS/HPLC):** Purity should be $\geq 98\%$. Gas Chromatography-Mass Spectrometry (GC-MS) can confirm the molecular weight and identify any residual starting materials or byproducts. High-Performance Liquid Chromatography (HPLC) is used for quantitative purity analysis.
- **Structural Confirmation (NMR):** ^1H NMR, ^{13}C NMR, and ^{19}F NMR spectroscopy should be used to confirm the chemical structure of the final compound and ensure it is free from isomeric impurities. The spectra should be consistent with the structure of N-propyl-1-(2-fluorophenyl)ethanamine.
- **Appearance:** The final product should be a clear, colorless to pale yellow oil.

Safety, Handling, and Waste Disposal

Personnel Safety:

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a flame-retardant lab coat, and appropriate chemical-resistant gloves (e.g., nitrile). [\[9\]](#)* **Ventilation:** All operations must be performed in a certified chemical fume hood to avoid inhalation of volatile reagents and solvents. [\[8\]](#)* **Hydrogen Safety:** Hydrogen gas is extremely flammable and forms explosive mixtures with air. Ensure the reaction vessel is properly grounded to prevent static discharge. Use a properly maintained and rated hydrogenation apparatus. [\[10\]](#)* **Catalyst Handling:** Dry Pd/C is pyrophoric and can ignite in the presence of air and solvents. Always handle the catalyst in a wetted form or under an inert atmosphere. [\[6\]](#)* **Corrosives:** Handle acidic and basic solutions with care to avoid chemical burns. [\[10\]](#)[\[11\]](#) **Waste Disposal:**
- **Catalyst Waste:** The filtered Pd/C catalyst should be collected in a separate, labeled, wetted waste container. Do not mix with other waste streams. It may be sent for precious metal recovery.
- **Solvent Waste:** Halogenated and non-halogenated solvent waste must be segregated into appropriate, labeled containers for disposal according to institutional and local regulations.
- **Aqueous Waste:** The aqueous waste from the extraction should be neutralized before disposal.

Conclusion

The reductive amination pathway described herein provides a robust, efficient, and scalable process for the manufacturing of N-propyl-1-(2-fluorophenyl)ethanamine. By utilizing catalytic hydrogenation and a standard acid-base purification workflow, this protocol minimizes waste and cost while maximizing yield and purity. The detailed parameters and step-by-step instructions offer a solid foundation for researchers and drug development professionals to produce this compound on a scale suitable for advanced research and preclinical development.

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